

# Technical Support Center: Overcoming Poor Solubility of Npc 17731 In Vitro

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## Compound of Interest

Compound Name: Npc 17731

Cat. No.: B1679997

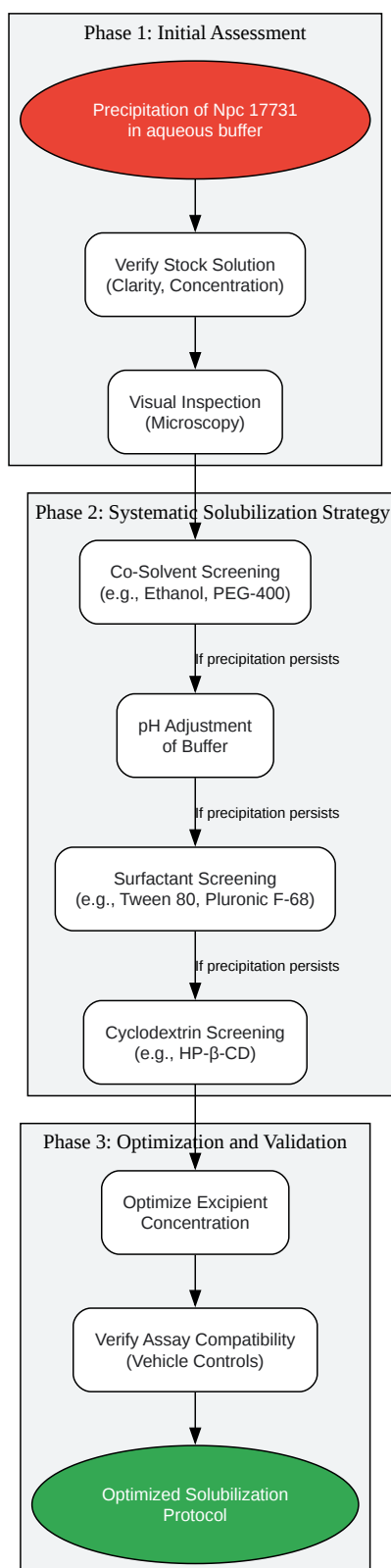
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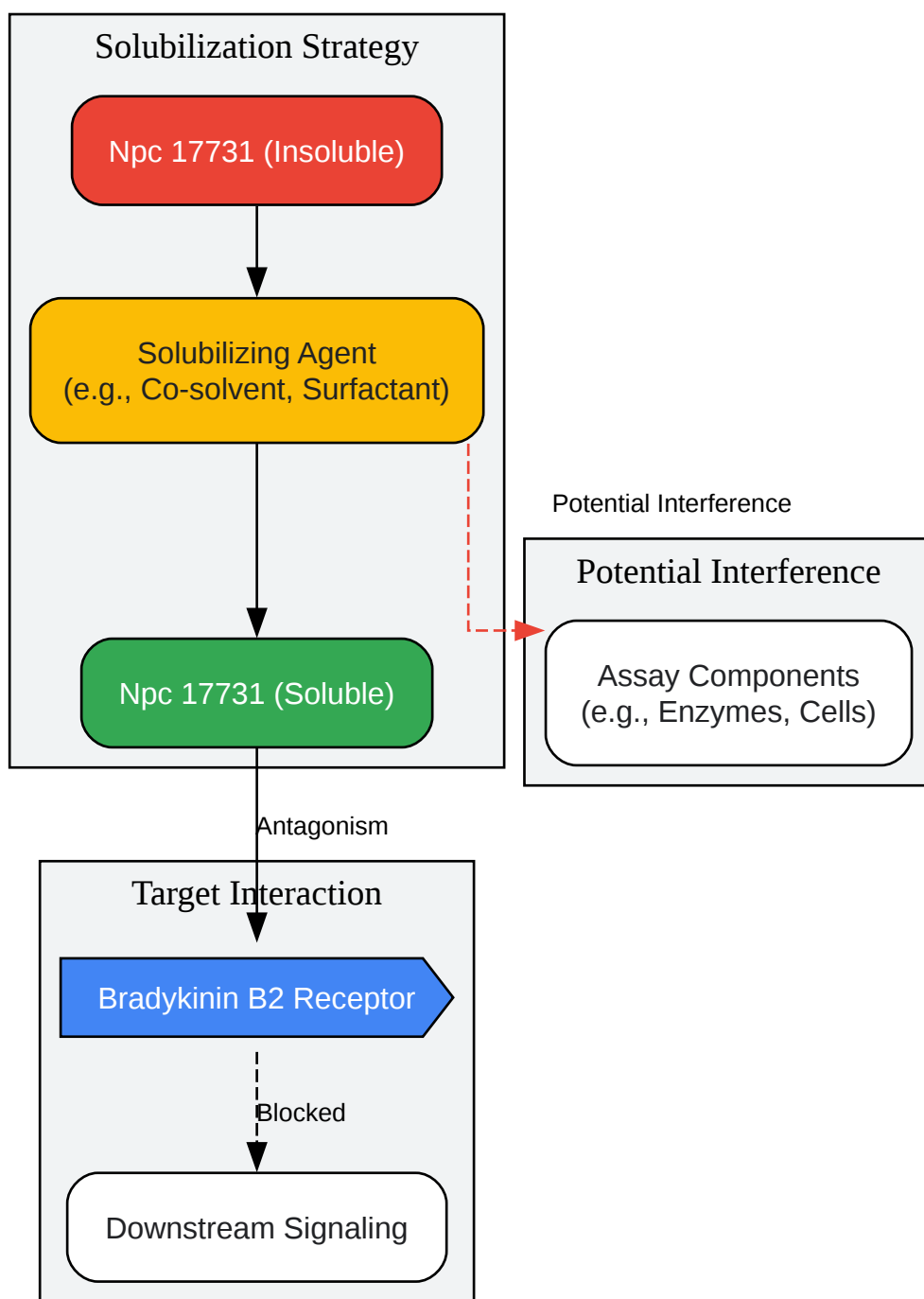
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges associated with the poor solubility of **Npc 17731** in in vitro experiments.

## Troubleshooting Guides

### Issue: Precipitation of Npc 17731 Observed Upon Dilution in Aqueous Buffer

When preparing **Npc 17731** for in vitro assays, a common issue is the precipitation of the compound upon dilution of a concentrated stock solution (e.g., in DMSO) into an aqueous buffer or cell culture medium. This can lead to inaccurate and unreliable experimental results. The following guide provides a systematic approach to troubleshoot and resolve this issue.





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